

Physical and chemical properties of Sporol

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Compound of Interest

Compound Name: Sporol

Cat. No.: B1166302

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An In-depth Technical Guide to Sporol

For Researchers, Scientists, and Drug Development Professionals

Introduction

Initial searches for "**Sporol**" reveal a degree of ambiguity, with the term being associated with multiple distinct products. PubChem lists a chemical entity named **Sporol** with the molecular formula $C_{15}H_{22}O_4$.^[1] Concurrently, "**Sporol**" is also identified as a brand name for sporicidal disinfectants, which are chemical agents designed to eliminate bacterial and fungal spores, crucial for maintaining aseptic conditions in pharmaceutical and biotechnology cleanrooms.^[2] Additionally, the term "**Sporol**" has been linked to products containing active ingredients like itraconazole, an antifungal agent, as well as disinfectant solutions containing ethanol and isopropanol. Given the varied contexts, this guide will focus on the properties of sporicidal disinfectants, a common application of products bearing the "**Sporol**" name, and will also detail the properties of the specific chemical compound "**Sporol**" as identified by its molecular formula.

Part 1: Sporol as a Sporicidal Disinfectant

Sporicidal disinfectants are essential for microbial control in sterile environments. Their efficacy lies in their ability to penetrate the resilient outer layers of bacterial spores.^[2] The active ingredients in these disinfectants determine their physical and chemical properties, as well as their mechanism of action.

Common Active Ingredients and Their Properties

The most prevalent active ingredients in sporicidal disinfectants are alcohols (isopropanol and ethanol), aldehydes (glutaraldehyde), and oxidizing agents (hydrogen peroxide, peracetic acid, and sodium hypochlorite).^{[2][3]}

Property	Isopropanol	Ethanol	Glutaraldehyde	Hydrogen Peroxide	Peracetic Acid	Sodium Hypochlorite
Molecular Formula	C ₃ H ₈ O	C ₂ H ₆ O	C ₅ H ₈ O ₂	H ₂ O ₂	C ₂ H ₄ O ₃	NaOCl
Molecular Weight	60.1 g/mol	46.07 g/mol	100.12 g/mol	34.01 g/mol	76.05 g/mol	74.44 g/mol
Appearance	Colorless liquid	Colorless liquid	Colorless or pale yellow liquid	Colorless liquid	Colorless liquid	Pale yellow liquid
Boiling Point	82.6 °C	78.37 °C	187-189 °C (decomposes)	150.2 °C	105 °C	101 °C (decomposes)
Density	0.786 g/cm ³ ^[4]	0.789 g/cm ³	1.06 g/mL	1.45 g/cm ³	1.0375 g/mL	1.11 g/mL
Solubility in Water	Miscible	Miscible	Miscible	Miscible	Miscible	Miscible
Flash Point	12 °C	13 °C	71 °C	Not flammable	40.5 °C	Not flammable

Mechanism of Action

The sporicidal activity of these agents stems from their ability to disrupt essential cellular components.

- **Alcohols (Isopropanol, Ethanol):** These compounds denature proteins, which is a process accelerated in the presence of water.^[5] They are effective against vegetative bacteria, fungi, and viruses but are not sporicidal.^[5]
- **Aldehydes (Glutaraldehyde):** These agents alkylate sulfhydryl, hydroxyl, carboxyl, and amino groups of proteins and nucleic acids, leading to microbial death. They are effective against a wide range of microorganisms, including spores.^[3]
- **Oxidizing Agents (Hydrogen Peroxide, Peracetic Acid, Sodium Hypochlorite):** These compounds work by producing reactive oxygen species, such as hydroxyl free radicals, that damage lipids, proteins, and DNA.^{[5][6]} They are potent sporicides.^{[3][6]}

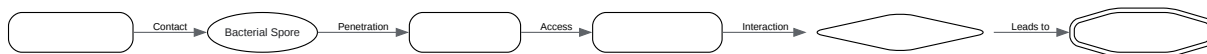
Experimental Protocols

Protocol for Determining Sporocidal Efficacy (Suspension Test)

- **Preparation of Spore Suspension:** A standardized suspension of a known spore-forming bacterium (e.g., *Bacillus subtilis*) is prepared and its concentration is determined.
- **Exposure:** A defined volume of the spore suspension is mixed with the disinfectant solution at a specified concentration and temperature.
- **Contact Time:** The mixture is incubated for a series of predetermined contact times.
- **Neutralization:** At each time point, an aliquot of the mixture is transferred to a neutralizing broth to inactivate the disinfectant.
- **Enumeration:** The number of surviving spores is determined by plating the neutralized samples onto a suitable growth medium.
- **Calculation:** The log reduction in spore count is calculated for each contact time to determine the sporocidal efficacy.

Signaling Pathways and Workflows

The mechanism of action of sporocidal agents can be visualized as a workflow leading to microbial inactivation.



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Caption: Workflow of a sporicidal agent leading to spore inactivation.

Part 2: The Chemical Compound Sporol (C₁₅H₂₂O₄)

PubChem provides information on a specific chemical compound named **Sporol**.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₅ H ₂₂ O ₄
Molecular Weight	266.33 g/mol
Computed Properties	
XLogP3-AA	2.4
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	3
Exact Mass	266.15180959 g/mol
Monoisotopic Mass	266.15180959 g/mol
Topological Polar Surface Area	66.8 Å ²
Heavy Atom Count	19
Formal Charge	0
Complexity	425
Data sourced from PubChem CID 71356032.	

As this appears to be a less common research chemical, detailed experimental protocols and signaling pathway information are not readily available in the public domain. Researchers interested in this specific compound would likely need to consult specialized chemical suppliers or perform de novo experimental characterization.

Conclusion

The term "**Sporol**" can refer to both a specific chemical compound and a class of sporicidal disinfectants. For researchers and drug development professionals, it is crucial to distinguish between these contexts. While sporicidal disinfectants are well-characterized with established mechanisms of action, the specific compound C₁₅H₂₂O₄ is less documented. This guide provides a foundational understanding of the physical and chemical properties relevant to both interpretations of "**Sporol**," offering a starting point for further investigation.

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